

# Essential Safety and Operational Guide for 4-Bromo-1-butene

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## Compound of Interest

Compound Name: **4-Bromo-1-butene**

Cat. No.: **B139220**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Bromo-1-butene** (CAS No. 5162-44-7), a highly flammable and reactive brominated alkene. Adherence to these procedures is critical for ensuring laboratory safety and experimental success.

## Hazard Identification and Classification

**4-Bromo-1-butene** is classified as a hazardous substance with the following primary risks:

- Flammable Liquid: It is a highly flammable liquid and vapor.[1][2]
- Eye Irritant: Causes serious eye irritation.[1][2]
- Respiratory Sensitizer: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][3]
- Skin Irritant: Causes skin irritation.[2]
- Specific Target Organ Toxicity: May cause respiratory irritation.[1][3]

Hazard Classification	Category
Flammable liquids	Category 2
Eye irritation	Category 2A
Respiratory sensitization	Category 1
Skin Irritation	Category 2
Specific target organ toxicity – single exposure	Category 3

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **4-Bromo-1-butene**.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1][4]	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Fire/flame resistant and impervious clothing. Neoprene or nitrile rubber gloves.[1][2][4]	Prevents skin contact which can cause irritation. Flame-resistant clothing is necessary due to the high flammability of the substance.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] Work should be conducted in a well-ventilated area, preferably a laboratory fume hood.[4]	Protects against inhalation of vapors which can cause respiratory irritation and sensitization.

## Step-by-Step Handling Protocol

### 3.1. Preparation and Engineering Controls:

- Work exclusively in a well-ventilated area, such as a certified laboratory fume hood.[4]
- Ensure that an emergency eye wash fountain and safety shower are readily accessible in the immediate vicinity of the handling area.[2]
- Ground and bond all containers and receiving equipment to prevent static discharge, which can be an ignition source.[1][2]
- Use only non-sparking tools and explosion-proof electrical and ventilating equipment.[1][2]
- Keep the chemical away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking in the handling area.[1][2]

### 3.2. Chemical Handling:

- Avoid all contact with eyes and skin. Do not breathe vapor and mist.[2]
- Keep the container tightly closed when not in use.[1][2]
- Wash hands thoroughly after handling.[1]

### 3.3. Storage:

- Store in a cool, dry, and well-ventilated place.[1][5]
- Keep the container tightly closed.[1][2]
- Store locked up.[1]
- Store away from incompatible materials such as strong bases and strong oxidizing agents.[6][7] The substance is also light-sensitive.[6][7]

## Disposal Plan

Proper disposal of **4-Bromo-1-butene** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Chemical Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1] Unused,

unreacted product should be collected in a designated container for halogenated organic waste (Container B).[3]

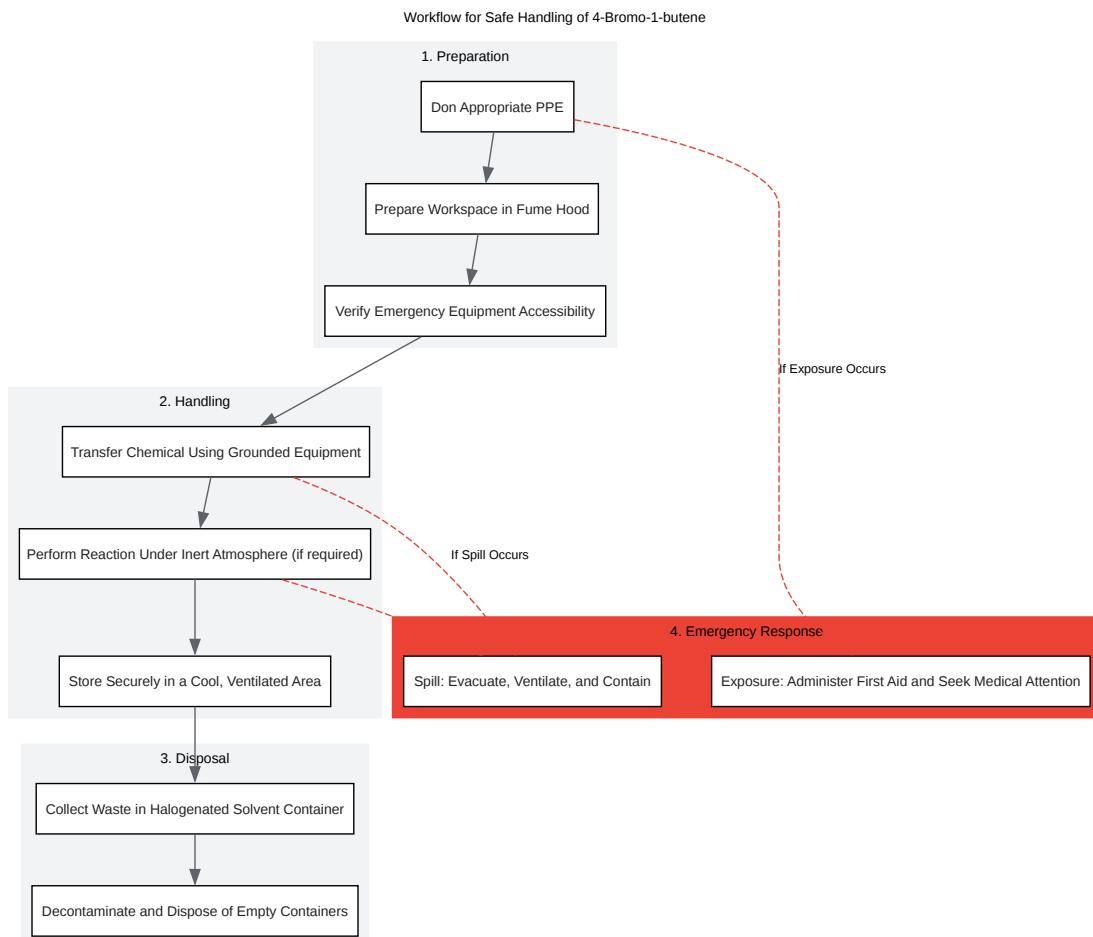
- Empty Container Disposal: Handle empty containers with care as they may retain flammable residual vapors.[2] Do not reuse empty containers. They should be disposed of through a licensed waste disposal facility.[2]
- Spill Cleanup:
  - Eliminate all ignition sources.
  - For small spills, absorb with an inert material (e.g., dry sand or earth) and place into a chemical waste container using non-sparking tools.[5][8]
  - Provide ventilation. A vapor-suppressing foam may be used to reduce vapors.[5]
  - Avoid discharge into drains, water courses, or onto the ground.[4]

## First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a comfortable position for breathing. <a href="#">[1]</a> <a href="#">[2]</a> If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[5]</a>
Skin Contact	Take off immediately all contaminated clothing. <a href="#">[1]</a> Rinse the affected area with plenty of soap and water for at least 15 minutes. <a href="#">[5]</a> Get medical advice if skin irritation occurs. <a href="#">[2]</a>
Eye Contact	Rinse cautiously with water for several minutes. <a href="#">[1]</a> Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. <a href="#">[2]</a> <a href="#">[5]</a> Get immediate medical attention. <a href="#">[2]</a> <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[5]</a> Rinse mouth with water. <a href="#">[4]</a> Never give anything by mouth to an unconscious person. <a href="#">[2]</a> <a href="#">[5]</a> Get immediate medical aid. <a href="#">[5]</a>

## Workflow for Safe Handling of 4-Bromo-1-butene

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Caption: This diagram outlines the key steps for the safe handling of **4-Bromo-1-butene**, from preparation to disposal, including emergency procedures.

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